

Provisional Safety & Handling Guide for 1-Thio- α -D-mannose Sodium Salt

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Compound of Interest

Compound Name:	1-Thio-alpha-D-mannose Natriumsalz
CAS No.:	111057-34-2
Cat. No.:	B1139568

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Disclaimer: This document is an in-depth technical guide summarizing the currently available safety and handling information for 1-Thio- α -D-mannose Sodium Salt (CAS No. 111057-34-2). A comprehensive, officially regulated Safety Data Sheet (SDS) is not publicly available for this compound. The information herein is synthesized from chemical supplier data and research articles and should be used as provisional guidance. Standard laboratory best practices should always be followed. For definitive safety information, consult the direct supplier of the material.

Introduction and Compound Profile

1-Thio- α -D-mannose Sodium Salt, also known as TAMNS, is a synthetic thio-sugar utilized in biochemical research.[1] It is a derivative of D-mannose where the anomeric hydroxyl group at the C-1 position is replaced by a thiol group, and it is supplied as a sodium salt.[1][2] This modification imparts unique chemical and biological properties, making it a valuable tool for investigating glycosylation processes and as a potential therapeutic agent.[2] Given its application in sensitive biological systems, a thorough understanding of its safety profile is paramount for researchers in drug development and life sciences.

This guide provides a consolidated overview of the known properties, safety considerations, and handling protocols for this compound. It is designed to empower researchers to work safely and effectively by bridging the gap left by the absence of a formal SDS.

Compound Identification and Properties:

Property	Data	Source(s)
IUPAC Name	sodium; (2R,3S,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxane-2-thiolate	[2]
Synonyms	α -D-Thiomannose Sodium Salt, TAMNS	[1][3]
CAS Number	111057-34-2	[1][2][3]
Molecular Formula	C ₆ H ₁₁ NaO ₅ S	[1][3]
Molecular Weight	218.20 g/mol	[1][3]
Appearance	White powder	[3]
Purity	≥95% - 98% (typical)	[3]
Solubility	Likely soluble in water	[1]

Toxicological and Hazard Assessment: A Review of Available Data

A formal GHS/CLP hazard classification for 1-Thio- α -D-mannose Sodium Salt is not established. However, available research provides initial insights into its toxicological profile.

Key Findings:

- In Vitro Toxicity:** The compound is reported to have a low toxicity profile. It has been shown to be non-toxic to human cells at concentrations below 800 μ M.[2]

- **Biological Activity:** TAMNS has demonstrated various biological activities, including antimicrobial, antifungal, antioxidant, and anticancer properties in research settings.[2]
- **In Vivo Data:** Comprehensive long-term, in vivo toxicity studies have not been reported.[2] Therefore, the compound should be handled with the standard caution applied to all research chemicals whose toxicological properties have not been fully investigated.

Causality Behind Expected Low Hazard: As a derivative of D-mannose, a naturally occurring sugar, the core structure is not inherently toxic. The modification to a thio-sugar sodium salt is not typically associated with high acute toxicity. However, the thiol group can interact with biological systems, warranting professional handling until more data is available.

Laboratory Handling and Personal Protection

Due to the lack of comprehensive hazard data, a conservative approach to handling is required. The following protocols are based on standard best practices for handling non-classified, powdered laboratory chemicals.

Exposure Controls and Personal Protective Equipment (PPE)

The primary routes of exposure are inhalation of dust and skin/eye contact. Engineering controls and appropriate PPE are critical to mitigate these risks.

- **Engineering Controls:**
 - Handle in a well-ventilated area.[4]
 - For procedures that may generate dust (e.g., weighing, reconstitution), use a chemical fume hood or a ventilated balance enclosure.
- **Personal Protective Equipment:**
 - **Eye/Face Protection:** Wear chemical safety goggles or glasses with side protection.[5]
 - **Hand Protection:** Wear suitable chemical-resistant gloves (e.g., nitrile). Gloves must be inspected before use and disposed of properly after handling the material.[5]

- Skin and Body Protection: A standard laboratory coat is required. Ensure it is kept clean and worn buttoned.
- Respiratory Protection: If handling large quantities or if dust generation is unavoidable despite engineering controls, a NIOSH-approved N95 (or equivalent) dust mask may be used for nuisance dust levels.[5]

Safe Handling and Storage Protocol

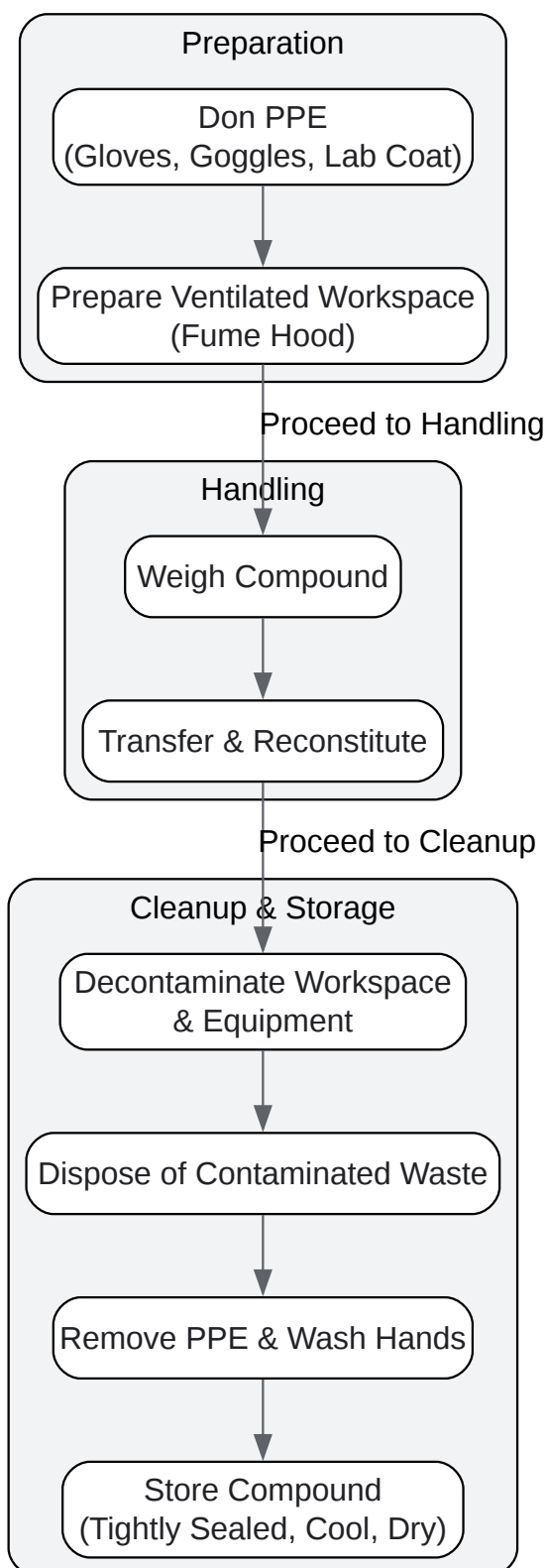
Step-by-Step Handling Protocol:

- Preparation: Before handling, ensure the work area is clean and uncluttered. Confirm that all necessary PPE is available and in good condition.
- Weighing: If possible, weigh the compound directly in a fume hood or ventilated enclosure to minimize dust dispersion.
- Dispensing: Use a spatula to handle the powder. Avoid scooping actions that could create airborne dust.
- Cleaning: After handling, decontaminate the work surface and any equipment used. Wash hands thoroughly with soap and water.[5]

Storage Conditions:

- Store in a cool, dry, and dark place.[4]
- Keep the container tightly closed to prevent moisture absorption and contamination.[4][5]
- Recommended storage temperatures from suppliers range from 2-8°C to -20°C. Always follow the specific storage instructions provided by the supplier.[3]
- Store under an inert gas atmosphere if specified by the supplier.[4]

Safe Handling Workflow Diagram



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Caption: Workflow for safe handling of 1-Thio- α -D-mannose Sodium Salt.

Emergency and First Aid Procedures

The following are general first-aid recommendations. If any symptoms persist after treatment, seek medical attention.

- Inhalation: Move the affected person to fresh air. If breathing is difficult or discomfort persists, seek medical advice.[4]
- Skin Contact: Remove contaminated clothing. Wash the affected area thoroughly with soap and plenty of water.[5]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. If irritation persists, get medical attention.[4]
- Ingestion: Rinse mouth with water. Do not induce vomiting unless directed to do so by medical personnel. Never give anything by mouth to an unconscious person. Seek medical advice if you feel unwell.[4][5]

Spillage and Disposal Considerations

- Spill Response:
 - Avoid generating dust.[5]
 - Wearing appropriate PPE, carefully sweep or vacuum up the spilled solid material.
 - Place the collected material into a suitable, sealed container for disposal.[5]
 - Clean the spill area thoroughly with soap and water.
- Waste Disposal:
 - Dispose of unused product and contaminated waste in accordance with local, state, and federal regulations.
 - It is advisable to offer surplus and non-recyclable solutions to a licensed disposal company.[5]

References

- GESTIS Substance Database. (n.d.). Entry for Sodium Compounds.

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